

Summary of Roxatidine Analytical Methods

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Compound Focus: Roxatidine

CAS No.: 78273-80-0

Cat. No.: S579432

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The table below consolidates key parameters from validated methods for determining **roxatidine** in various samples.

Method	Detection	Linear Range	Limit of Quantification (LOQ)	Sample Matrix	Key Applications & Findings
Spectrophotometric [1]	DDQ reagent (530 nm)	5 - 65 µg/mL	Not specified	Pharmaceutical formulations	Analysis of roxatidine in pure form and tablets; no interference from common excipients.
Spectrophotometric [1]	p-Chloranilic acid (530 nm)	10 - 260 µg/mL	Not specified	Pharmaceutical formulations	Analysis of roxatidine in pure form and tablets; no interference from common excipients.

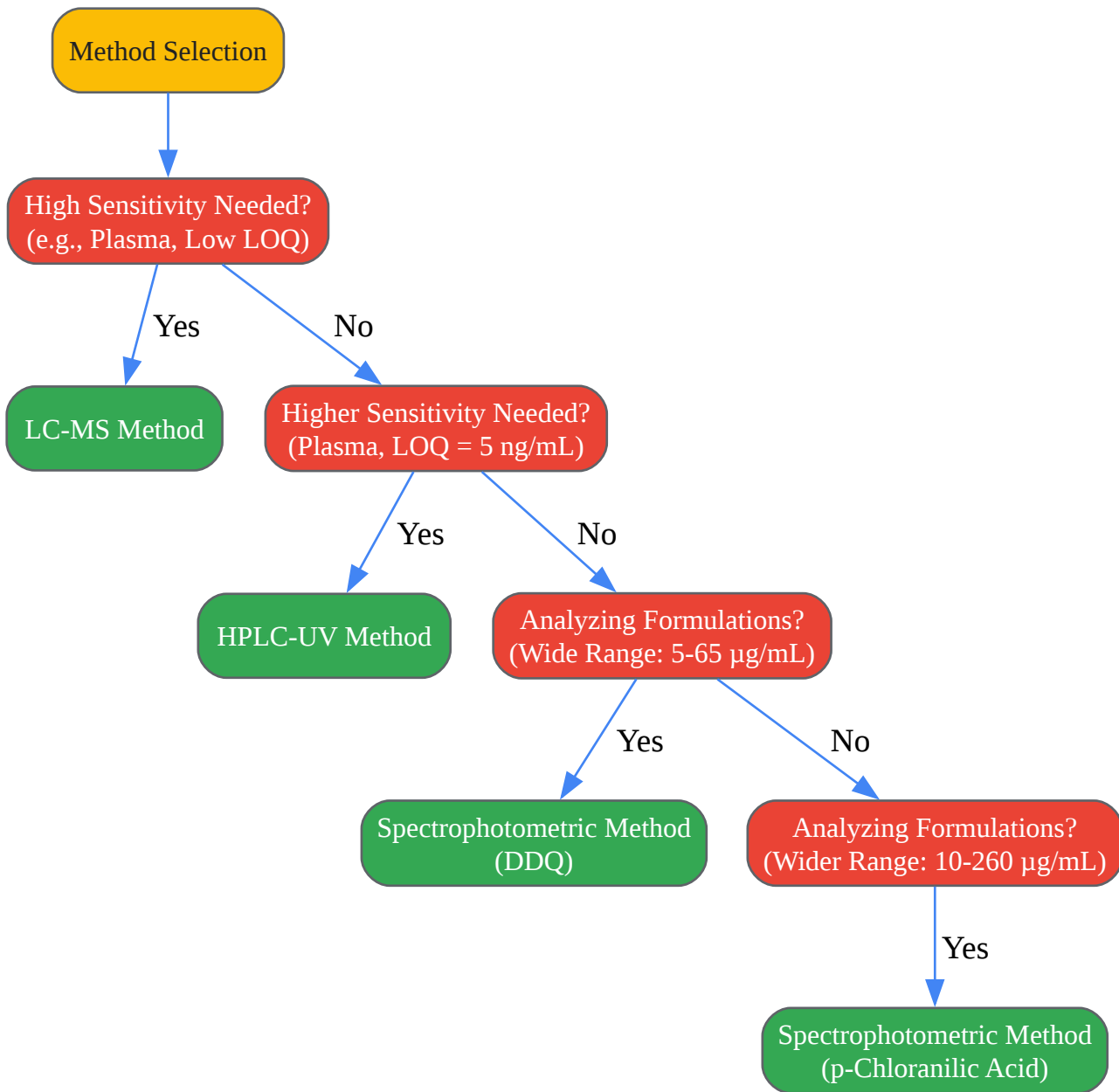
Method	Detection	Linear Range	Limit of Quantification (LOQ)	Sample Matrix	Key Applications & Findings
LC-MS [2]	Mass Spectrometry (MS)	2 - 500 ng/mL	2 ng/mL	Human plasma	Applied to a clinical pharmacokinetic study in human volunteers.
HPLC-UV [3]	Ultraviolet (UV)	5 - 1000 ng/mL	5 ng/mL	Human plasma	Successfully applied to a pilot pharmacokinetic study in healthy subjects.

Frequently Asked Questions & Troubleshooting

Here are answers to common experimental challenges and detailed protocols for key methods.

Method Selection & Development

Q1: How do I choose the right analytical method for my needs? Selecting a method depends on your required sensitivity, the sample matrix, and your analytical tools. The following diagram illustrates the decision-making process:



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Q2: My spectrophotometric method shows low sensitivity for plasma samples. What should I do? This is a common issue. Spectrophotometric methods are optimized for formulations in the **microgram/mL range** and lack the sensitivity for drug levels in plasma, which are typically in the **nanogram/mL range** [1] [3]. For biological matrices like plasma, switch to a chromatographic method such as **HPLC-UV or LC-MS** [2] [3].

Q3: What is a critical consideration for the LC-MS method? Note that **roxatidine** acetate hydrochloride is a prodrug. It is rapidly converted to its active metabolite, **roxatidine**, in the body. Your analytical method

must be designed to detect **roxatidine**, not the parent prodrug, in plasma samples [2] [4].

Detailed Experimental Protocols

Protocol 1: Spectrophotometric Determination using DDQ This method is suitable for the quality control of **roxatidine** in raw materials and tablets [1].

- **Principle:** Based on charge-transfer complexation between **roxatidine** (electron donor) and DDQ (electron acceptor).
- **Reagents:** **Roxatidine** standard, 2,3-Dichloro-5,6-dicyano-1,4-benzoquinone (DDQ), acetonitrile.
- **Procedure:**
 - Prepare a standard solution of **roxatidine** in acetonitrile.
 - Add 1.0 mL of a 0.3% (w/v) DDQ solution in acetonitrile.
 - Dilute to volume with acetonitrile and mix.
 - Allow the reaction to proceed at room temperature for a predetermined time (optimize ~10-30 min).
 - Measure the absorbance of the resulting colored complex against a reagent blank at **530 nm**.
- **Troubleshooting:**
 - **Low Color Development:** Ensure reagents are fresh and anhydrous. Check the reaction time and temperature.
 - **High Blank Absorbance:** Use high-purity acetonitrile. Verify that the DDQ solution is not decomposed.

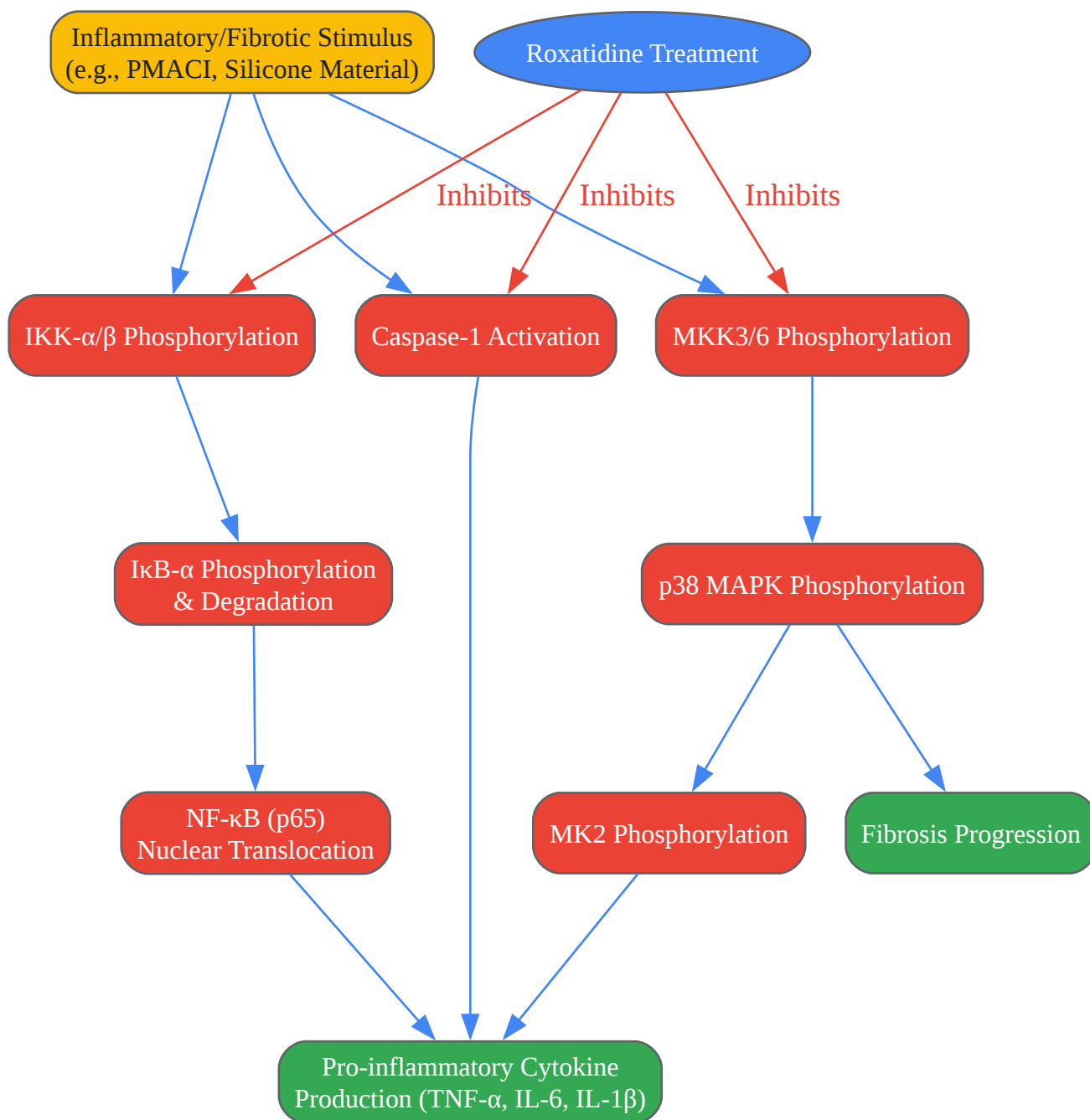
Protocol 2: Determination in Plasma by HPLC-UV This method is validated for pharmacokinetic studies [3].

- **Principle:** Solid-phase extraction followed by reverse-phase HPLC separation and UV detection.
- **Chromatographic Conditions:**
 - **Column:** C18 column (e.g., 250 x 4.6 mm, 5 μ m).
 - **Mobile Phase:** 20 mM Potassium dihydrogen phosphate (KH_2PO_4), pH 7.0 : Acetonitrile = **5:1 (v/v)**.
 - **Flow Rate:** 1.0 mL/min.
 - **Detection:** UV detector (wavelength to be specified by the source method, typically 200-230 nm for **roxatidine**).
 - **Internal Standard:** Ranitidine.
- **Sample Preparation (Solid-Phase Extraction):**
 - Acidify the plasma sample (e.g., with a small volume of phosphoric acid).
 - Load onto a pre-conditioned SPE cartridge (e.g., C18 or mixed-mode).
 - Wash with water or a mild aqueous buffer.

- Elute with an organic solvent (e.g., methanol or acetonitrile).
- Evaporate the eluent to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in the mobile phase and inject into the HPLC system.
- **Troubleshooting:**
 - **Poor Peak Shape:** Check mobile phase pH and buffer concentration. Ensure the column is not degraded.
 - **Low Recovery:** Re-optimize the SPE conditioning, washing, and elution steps. Ensure the plasma is properly acidified to protonate the analyte.

Beyond Analysis: Investigational Uses of Roxatidine

Recent studies highlight **roxatidine**'s potential therapeutic effects beyond its classic role as an H₂-receptor antagonist. The diagram below summarizes the signaling pathways involved in its anti-inflammatory and anti-fibrotic actions, which may be relevant if you are conducting pharmacological assays.



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The pathways illustrated above are based on findings from in vitro and in vivo studies [4] [5].

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References

1. Optimized and Validated Spectrophotometric Methods for the... [link.springer.com]
2. Determination of Roxatidine in Human Plasma by Liquid ... [pubmed.ncbi.nlm.nih.gov]
3. "A rapid and sensitive HPLC method for determination ... [jfda-online.com]
4. attenuates mast cell-mediated allergic inflammation via... Roxatidine [nature.com]
5. inhibits fibrosis by inhibiting NF- κ B and MAPK Roxatidine in... signaling [spandidos-publications.com]

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